

Protocol for Preparing Boc-Glu(OBzl)-Gly-Arg-AMC Stock Solutions

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Compound of Interest

Compound Name: *Boc-Glu(OBzl)-Gly-Arg-AMC*

Cat. No.: *B12408467*

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of stock solutions of the fluorogenic peptide substrate, **Boc-Glu(OBzl)-Gly-Arg-AMC** (t-Butyloxycarbonyl-L-glutamic acid γ -benzyl ester-glycyl-L-arginine-7-amino-4-methylcoumarin). This substrate is widely utilized in protease assays, particularly for enzymes that cleave after arginine residues. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results in enzyme kinetics and inhibitor screening studies.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Boc-Glu(OBzl)-Gly-Arg-AMC** and its stock solution.

Parameter	Value	Source(s)
Chemical Formula	C ₃₅ H ₄₅ N ₇ O ₉ · HCl	[1]
Molecular Weight	744.24 g/mol (as HCl salt)	[1]
Appearance	Yellowish powder	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Recommended Stock Solution Concentration	10-25 mg/mL in DMSO	
Storage of Powder	-20°C or colder for long-term storage	
Storage of Stock Solution	Aliquot and store at -20°C (short-term) or -80°C (long-term)	
Typical Working Concentration	50-200 µM	

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Boc-Glu(OBzl)-Gly-Arg-AMC** in DMSO.

Materials:

- **Boc-Glu(OBzl)-Gly-Arg-AMC** powder
- Anhydrous, high-purity Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer

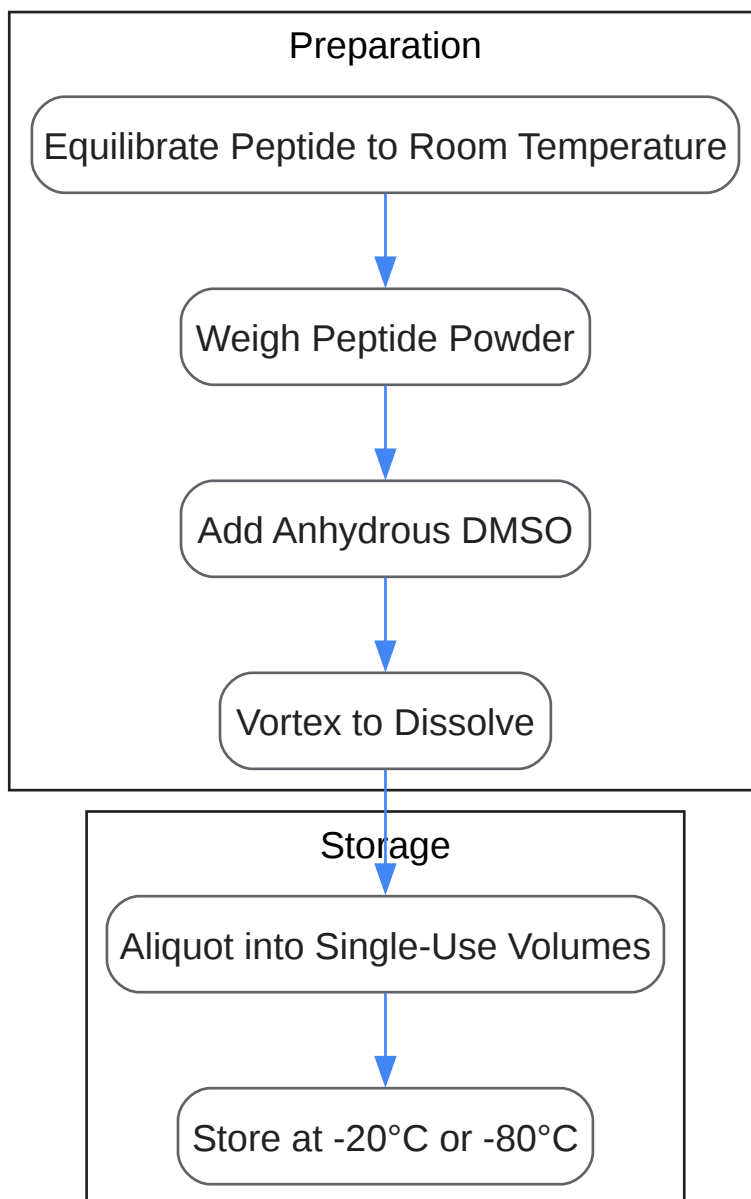
- Pipettes and sterile pipette tips

Procedure:

- **Equilibration:** Before opening, allow the vial of **Boc-Glu(OBzl)-Gly-Arg-AMC** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the hygroscopic powder.
- **Weighing:** Carefully weigh out the desired amount of the peptide powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.44 mg of the peptide (Molecular Weight = 744.24 g/mol).
- **Dissolution:**
 - Transfer the weighed powder to a sterile microcentrifuge tube or an amber glass vial.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired concentration. For a 10 mM solution, add 1 mL of DMSO to 7.44 mg of the powder.
 - Cap the tube/vial securely.
- **Solubilization:** Vortex the solution vigorously for 1-2 minutes to ensure the peptide is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting and Storage:**
 - To avoid repeated freeze-thaw cycles, which can lead to degradation of the peptide, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL).
 - Store the aliquots in tightly sealed microcentrifuge tubes or cryovials.
 - For short-term storage (up to one month), store the aliquots at -20°C.
 - For long-term storage (up to six months), store the aliquots at -80°C. Protect the aliquots from light.

Workflow and Signaling Pathway Diagrams

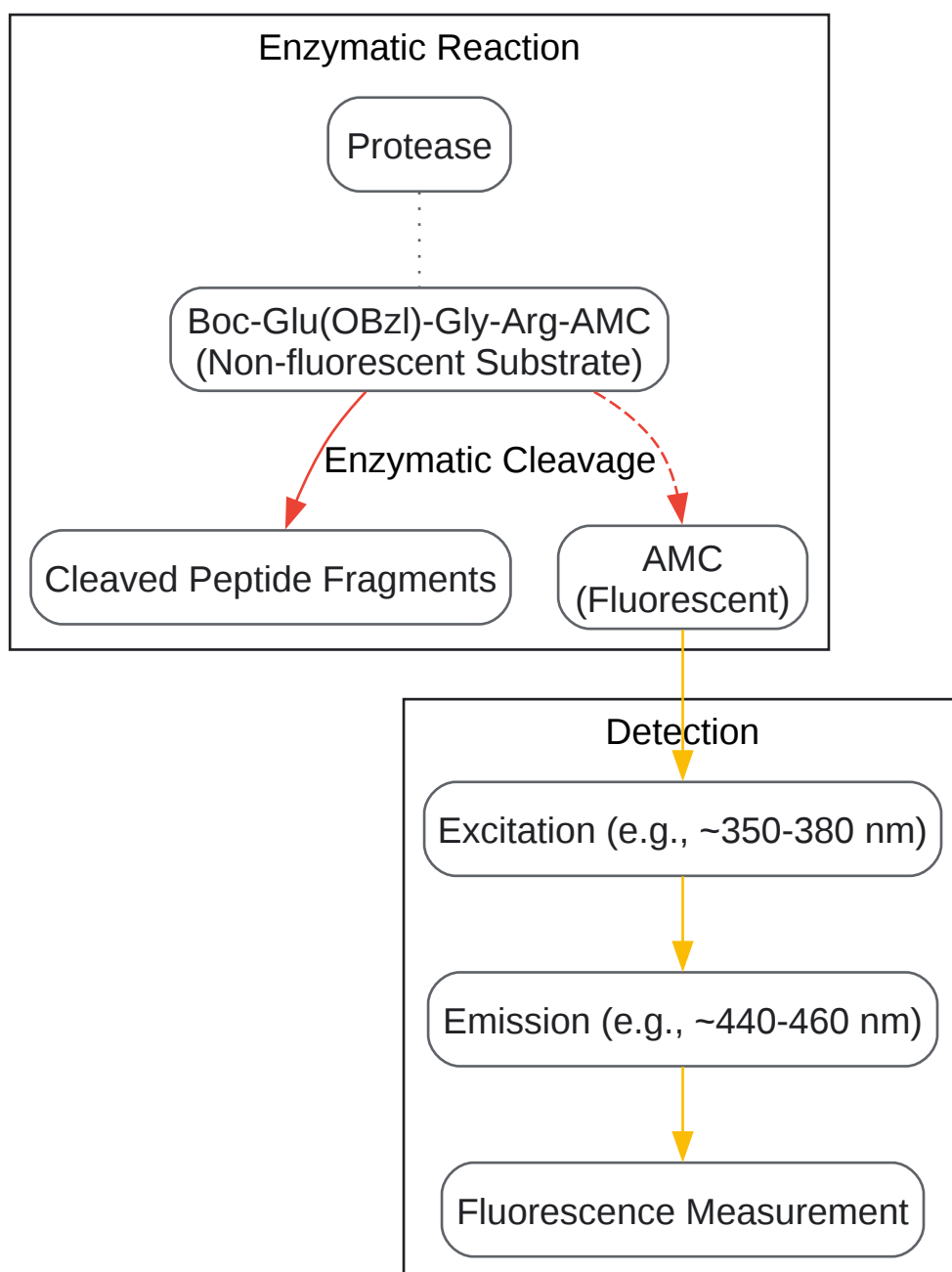
Stock Solution Preparation Workflow



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Caption: Workflow for the preparation and storage of **Boc-Glu(OBzl)-Gly-Arg-AMC** stock solution.

Protease Activity Assay Principle



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Caption: Principle of a protease assay using a fluorogenic AMC-conjugated peptide substrate.

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References

- 1. chemimpex.com [chemimpex.com]
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